4-Bromoanisole-13C6 CAS number and molecular formula

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Compound of Interest	
Compound Name:	4-Bromoanisole-13C6
Cat. No.:	B12415599

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Technical Guide: 4-Bromoanisole-$^{13}C_6$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-Bromoanisole-$^{13}C_6$, a stable isotope-labeled internal standard crucial for quantitative analysis in various scientific disciplines. This document details its chemical and physical properties, outlines its primary application in mass spectrometry-based assays, and provides an illustrative experimental workflow.

Chemical Identity and Properties

4-Bromoanisole-$^{13}C_6$ is a form of 4-bromoanisole where the six carbon atoms in the benzene ring are replaced with the stable isotope carbon-13. This isotopic labeling makes it an ideal internal standard for mass spectrometry applications, as it is chemically identical to the unlabeled analyte but mass-shifted, allowing for precise quantification.

Table 1: Chemical and Physical Data of 4-Bromoanisole-$^{13}C_6$ and Unlabeled 4-Bromoanisole

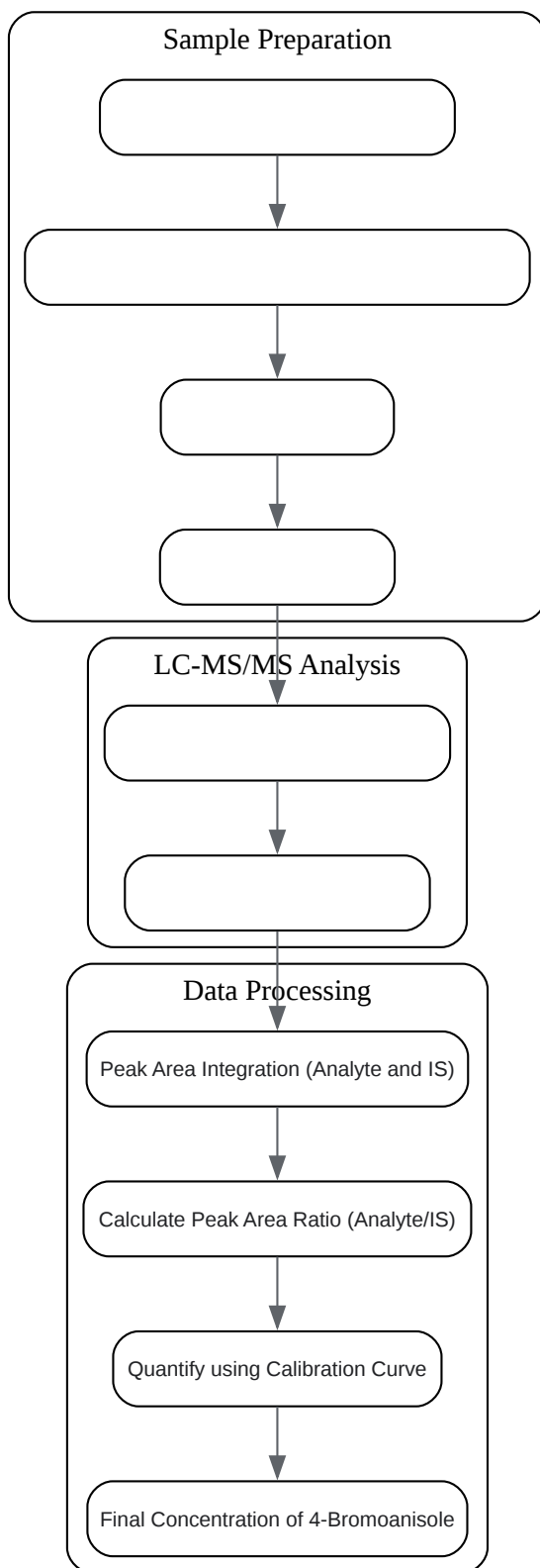| Property	4-Bromoanisole-$^{13}C_6$	4-Bromoanisole (Unlabeled)
CAS Number	1538556-42-1[1][2]	104-92-7
Molecular Formula	$^{13}C_6H_7BrO$	C_7H_7BrO
Molecular Weight	193.00 g/mol [1]	187.04 g/mol
Appearance	Clear, colorless to pale yellow liquid	Clear, colorless to pale yellow liquid
Melting Point	No data available	9-10 °C
Boiling Point	No data available	223 °C
Density	No data available	1.494 g/mL at 25 °C

Note: Specific physical properties for 4-Bromoanisole-$^{13}C_6$ are not readily available. The data for the unlabeled compound are provided as a close approximation due to the negligible effect of isotopic substitution on these physical constants.
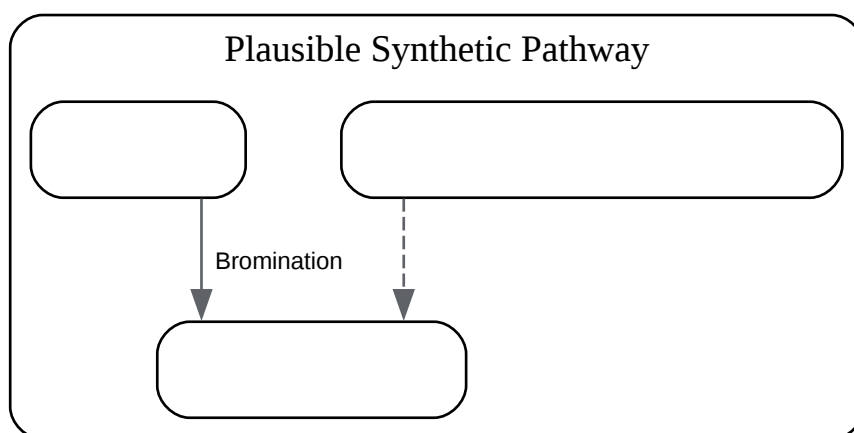
Application in Quantitative Analysis

The primary application of 4-Bromoanisole-$^{13}C_6$ is as an internal standard in quantitative mass spectrometry (MS) and chromatography-mass spectrometry (GC-MS or LC-MS) analyses. The use of a stable isotope-labeled internal standard is the gold standard for correcting for analyte loss during sample preparation and for variations in instrument response, thereby ensuring high accuracy and precision in analytical measurements.

Experimental Workflow: Use as an Internal Standard

The following workflow outlines the general procedure for using 4-Bromoanisole-$^{13}C_6$ as an internal standard for the quantification of unlabeled 4-bromoanisole in a sample matrix.

Sample Preparation

LC-MS/MS Analysis

Data Processing

Peak Area Integration (Analyte and IS)

Calculate Peak Area Ratio (Analyte/IS)

Quantify using Calibration Curve

Final Concentration of 4-Bromoanisole

Plausible Synthetic Pathway

Bromination

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References

- 1. clearsynth.com [clearsynth.com]

- 2. 4-Bromoanisole-13C6 | CAS#:1538556-42-1 | Chemsrc [chemsrc.com]

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